

Essential Safety and Logistical Information for Handling 3-Aminobiphenyl-d9

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Compound of Interest

Compound Name: 3-Aminobiphenyl-d9

Cat. No.: B561750

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **3-Aminobiphenyl-d9**, including operational and disposal plans.

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Aminobiphenyl-d9** and its non-deuterated analogue. This information is critical for risk assessment and planning.

Property	Value	Source
3-Aminobiphenyl-d9		
CAS Number	1020718-93-7	[1]
Molecular Formula	C ₁₂ H ₂ D ₉ N	[2]
Molecular Weight	178.28 g/mol	[1] [2]
Purity	≥99%; 99% atom D	[2]
Appearance	Light Beige Low-melting Solid	
Storage Temperature	-20°C	
3-Aminobiphenyl (Non-deuterated)		
CAS Number	2243-47-2	
Melting Point	52 - 54 °C (126 - 129 °F)	
Boiling Point	302 °C (576 °F)	
Flash Point	> 110 °C	
Solubility	Slightly soluble in Chloroform, Methanol. Soluble in water.	

Hazard Identification and Immediate Precautions

While a specific Safety Data Sheet (SDS) for **3-Aminobiphenyl-d9** is not always readily available, the SDS for the non-deuterated 3-Aminobiphenyl provides critical hazard information. The deuterated form should be handled with the same precautions.

Potential Hazards:

- Acute Toxicity: Harmful if swallowed.
- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.

- Respiratory Irritation: May cause respiratory irritation.
- Carcinogenicity: The non-deuterated form, 4-Aminobiphenyl, is classified as a carcinogen, and it is prudent to handle related compounds with caution.

Immediate First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention immediately.
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.
- Ingestion: If swallowed, do NOT induce vomiting. Get medical aid immediately. Rinse mouth with water.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory to minimize exposure. The following table outlines the required PPE for handling **3-Aminobiphenyl-d9**.

Body Part	PPE Type	Standard/Specification	Purpose
Hands	Chemical-resistant gloves (Nitrile or neoprene recommended)	EN 374	To prevent skin contact. Double gloving may be appropriate for some procedures.
Eyes/Face	Safety glasses with side-shields or chemical goggles. A face shield may be necessary if there is a splash hazard.	NIOSH (US) or EN 166 (EU)	To protect eyes and face from splashes and dust.
Body	Flame-resistant lab coat.	Nomex or equivalent	To protect skin and clothing from contamination.
Respiratory	Use a NIOSH-approved respirator or equivalent if ventilation is inadequate or if dusts are generated. A full-face respirator with appropriate cartridges is recommended where risk assessment shows it is necessary.	NIOSH (US) or EN 14387 (EU)	To prevent inhalation of dust and aerosols.
Feet	Closed-toe shoes. Chemical-resistant boots for handling large quantities.	To protect feet from spills.	

Operational and Disposal Plans

A clear, step-by-step plan for handling and disposal is crucial for laboratory safety.

Handling and Storage:

- Preparation and Engineering Controls:
 - Conduct all work in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.
 - Ensure adequate ventilation.
 - Inspect all PPE for integrity before use.
- Handling Procedure:
 - Avoid contact with skin and eyes.
 - Avoid the formation of dust and aerosols.
 - When weighing and transferring the solid, use a spatula. A ventilated balance enclosure or glove box is recommended.
 - If dissolving, add the solid to the solvent slowly to prevent splashing.
 - Do not eat, drink, or smoke in the handling area.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.
 - Long-term storage is recommended at -20°C.
 - Store locked up.

Disposal Plan:

- Waste Segregation:

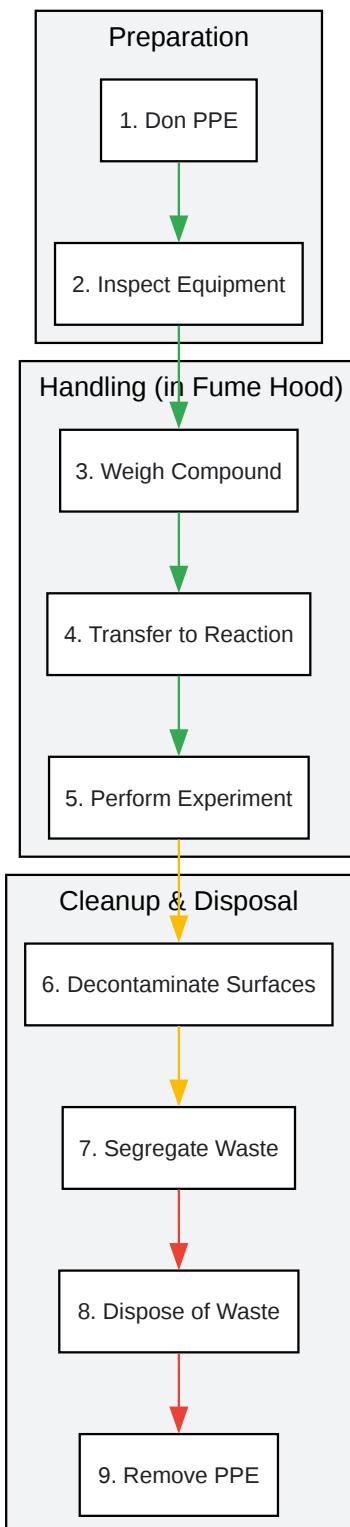
- Solid Waste: Collect all contaminated solid waste (e.g., gloves, wipes, disposable labware) in a dedicated, clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **3-Aminobiphenyl-d9** in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

- Disposal:
 - Dispose of contents and container in accordance with all local, regional, national, and international regulations.
 - Contact a licensed professional waste disposal service to dispose of this material.

Experimental Workflow Diagram

The following diagram illustrates the safe handling workflow for **3-Aminobiphenyl-d9**.

Safe Handling Workflow for 3-Aminobiphenyl-d9

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Caption: Workflow for the safe handling of **3-Aminobiphenyl-d9**.

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References

- 1. 3-Aminobiphenyl-d9 | CAS 1020718-93-7 | LGC Standards [lgcstandards.com]
- 2. isotope.bocsci.com [isotope.bocsci.com]
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